

physicochemical properties of 1-Bromo-4-(methoxymethoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(methoxymethoxy)benzene

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An In-depth Technical Guide to the Physicochemical Properties of **1-Bromo-4-(methoxymethoxy)benzene**

Introduction

1-Bromo-4-(methoxymethoxy)benzene, also known as 4-bromophenyl methoxymethyl ether, is an organic compound with the chemical formula $C_8H_9BrO_2$ ^[1]. It serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules. Its utility stems from the presence of a bromo group, which is amenable to various cross-coupling reactions, and a methoxymethyl (MOM) ether, which acts as a stable protecting group for the phenolic hydroxyl group. This guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and visual workflows to illustrate key processes.

Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Bromo-4-(methoxymethoxy)benzene** are summarized below. These properties are crucial for its handling, reaction setup, and purification.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ BrO ₂	[1]
Molecular Weight	217.06 g/mol	[1]
CAS Number	25458-45-1	[1]
Appearance	Colorless liquid	[2]
Melting Point	9-10 °C (lit.)	[2]
Boiling Point	223 °C (lit.)	[2]
Density	1.494 g/mL at 25 °C (lit.)	[2]
Refractive Index (n _{20/D})	1.563-1.565	[2]
Solubility	Immiscible in water	[2]
Flash Point	94 °C	[2]

Experimental Protocols

Accurate determination of physicochemical properties is fundamental in chemical research. The following sections detail standard laboratory protocols for measuring the key properties of compounds like **1-Bromo-4-(methoxymethoxy)benzene**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a substance's purity[3]. The capillary method is a common and precise technique for this measurement[4].

Methodology:

- **Sample Preparation:** Ensure the sample is dry and, if solid, finely powdered. A small amount of the solid is packed into a glass capillary tube (sealed at one end) to a height of 1-2 mm[5] [6].
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb[5]. This assembly is then placed in a heating apparatus,

such as a Thiele tube or a modern digital melting point apparatus. The heating medium is typically a high-boiling point oil like paraffin or silicone oil[5].

- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point. Constant stirring of the heating bath is essential to maintain a uniform temperature[5].
- **Observation and Recording:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid[3]. A pure compound typically exhibits a sharp melting range of 0.5-1.0 °C.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid[7]. The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure[8].

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of the liquid is placed in a small test tube[8][9].
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid and the sealed end upwards[7][8][9].
- **Apparatus Setup:** The test tube is securely attached to a thermometer. The assembly is then immersed in a Thiele tube containing a heating oil, ensuring the sample is positioned near the middle of the oil bath[7].
- **Heating:** The side arm of the Thiele tube is heated gently[7][8]. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation and Recording:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube[7][8]. At this point, the heat source is removed. The liquid will begin to cool, and the bubbling will slow down. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube[7][8].

Solubility Determination

Solubility is the maximum amount of a solute that can dissolve in a solvent at a specific temperature[10]. A systematic approach is often used to characterize a compound's solubility in various solvents.

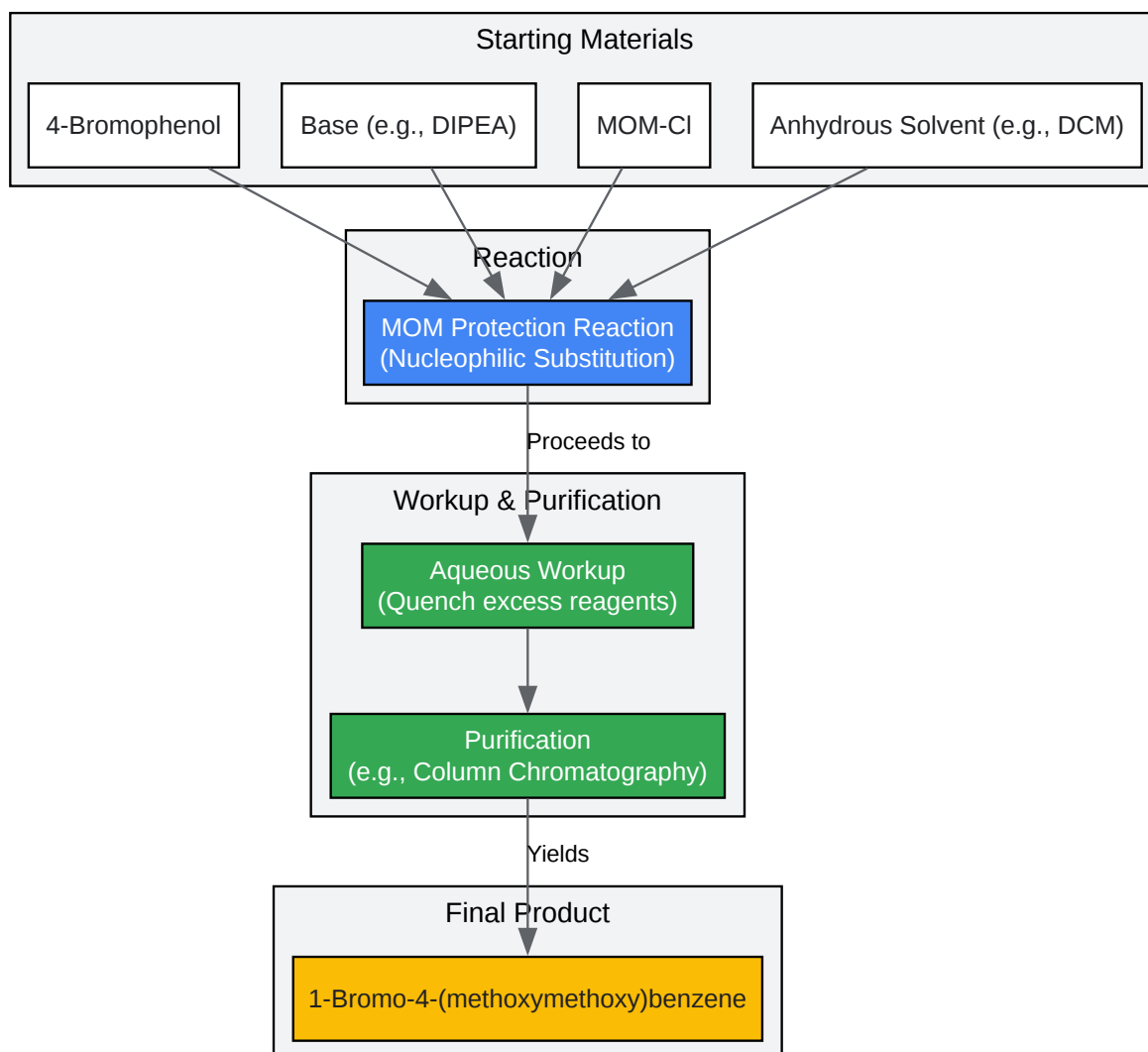
Methodology:

- **Initial Solvent Test (Water):** Place a small, measured amount of the compound (e.g., 25 mg) into a test tube. Add a small volume of the solvent (e.g., 0.75 mL of water) in portions, shaking vigorously after each addition[11]. Observe if the compound dissolves completely.
- **Miscibility and Further Testing:** If the substance dissolves, its miscibility with other solvents like diethyl ether can be tested to further classify it[11].
- **pH-Dependent Solubility:** For compounds with acidic or basic functional groups, solubility is tested in aqueous solutions of different pH, such as 5% HCl and 5% NaHCO₃[11]. This helps determine if the compound is an organic base or a weak/strong organic acid. The solubility of ionizable drugs is highly dependent on the pKa of the functional group and the pH of the medium[12].
- **Temperature Control:** Throughout the experiment, the temperature should be controlled and recorded, as solubility is temperature-dependent[10][13]. For pharmaceutical applications, solubility is often measured at 4°C and 37°C[12].

Visualizations: Workflows and Logical Relationships

Synthesis Workflow

The synthesis of **1-Bromo-4-(methoxymethoxy)benzene** typically involves the protection of the hydroxyl group of 4-bromophenol using chloromethyl methyl ether (MOM-Cl) in the presence of a base. This workflow illustrates the key steps.

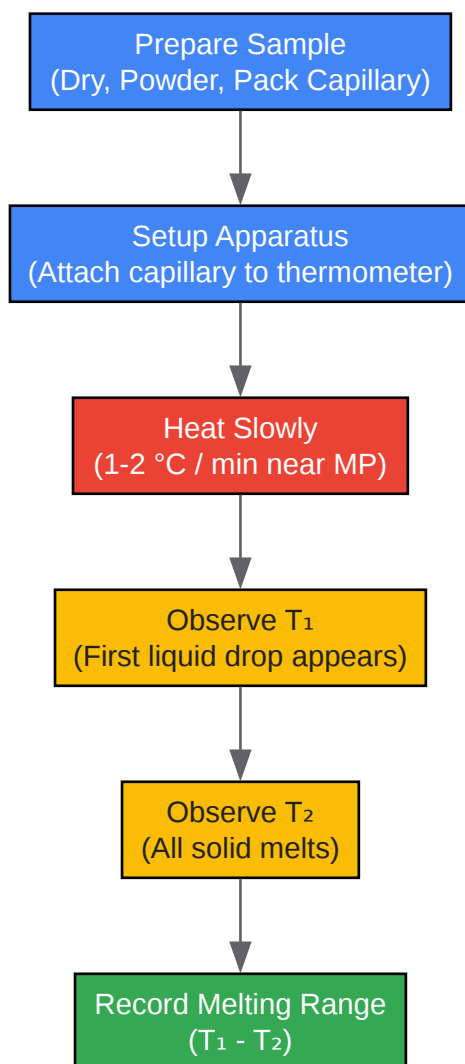


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Caption: General experimental workflow for the synthesis of **1-Bromo-4-(methoxymethoxy)benzene**.

Melting Point Determination Workflow

This diagram outlines the sequential steps involved in determining the melting point of a solid compound using the capillary method.

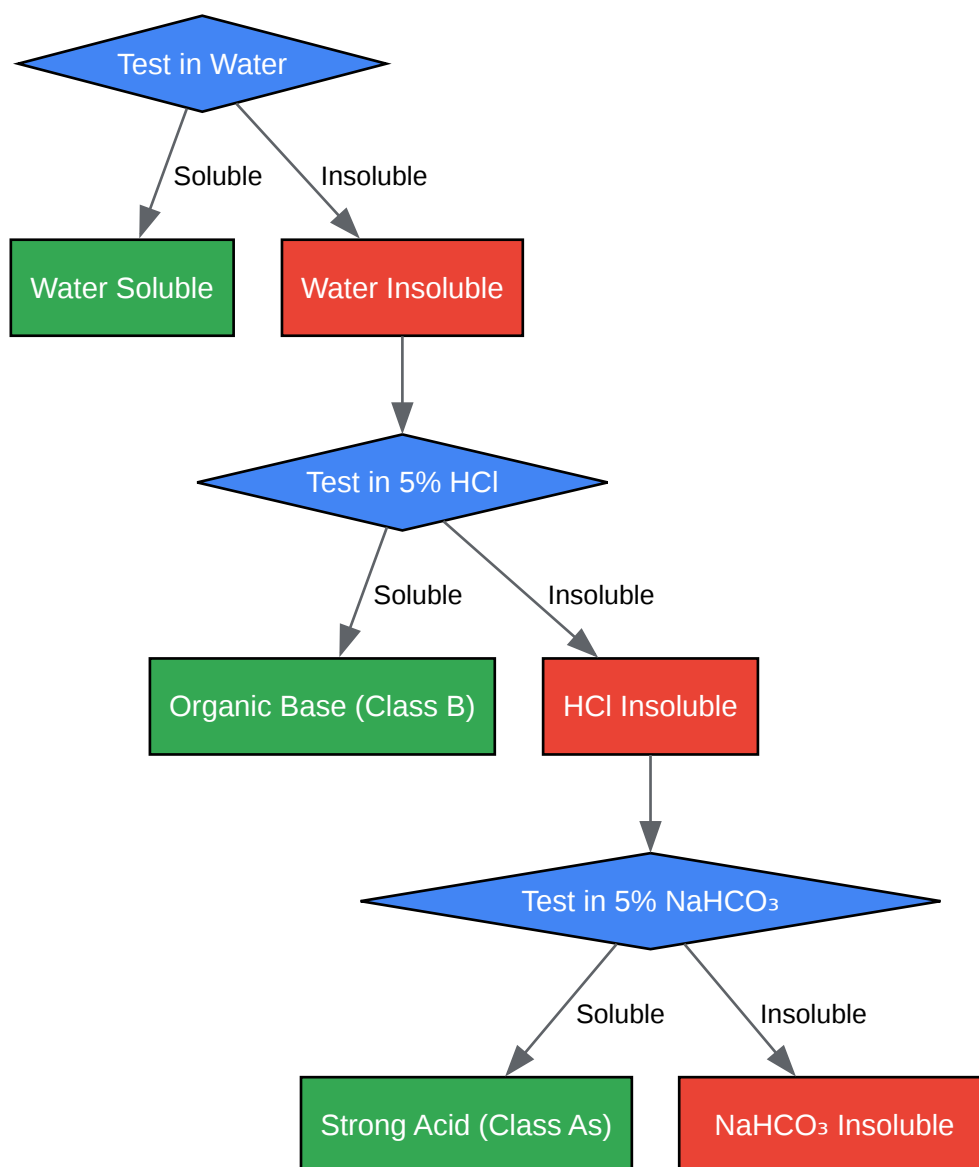


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Caption: Step-by-step workflow for melting point determination via the capillary method.

Solubility Test Logic

This diagram illustrates the decision-making process for classifying an unknown organic compound based on its solubility in different solvents.



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Caption: Logical decision tree for the classification of organic compounds by solubility.

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